

# Mesopram Profile and Preclinical Data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

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The table below summarizes the available information on **Mesopram**, based on scientific literature and a commercial bio-tech catalog [1] [2].

Attribute	Description
Chemical Name	(R)-5-(4-Methoxy-3-propoxyphenyl)-5-methyl-2-oxazolidinone [1]
Target	Phosphodiesterase-4 (PDE4) [1] [2]
Primary Action	Selective PDE4 inhibitor; elevates intracellular cAMP [1] [2]
Key <i>In Vitro</i> Effects	Inhibits IFN- $\gamma$ and TNF- $\alpha$ production; suppresses Th1 cell proliferation [1] [2]
Key <i>In Vivo</i> Efficacy	Effective in rodent models of experimental autoimmune encephalomyelitis (EAE) [2]

## Detailed Experimental Protocols

The primary source of experimental data comes from a 2000 study investigating **Mesopram** in models of multiple sclerosis [2].

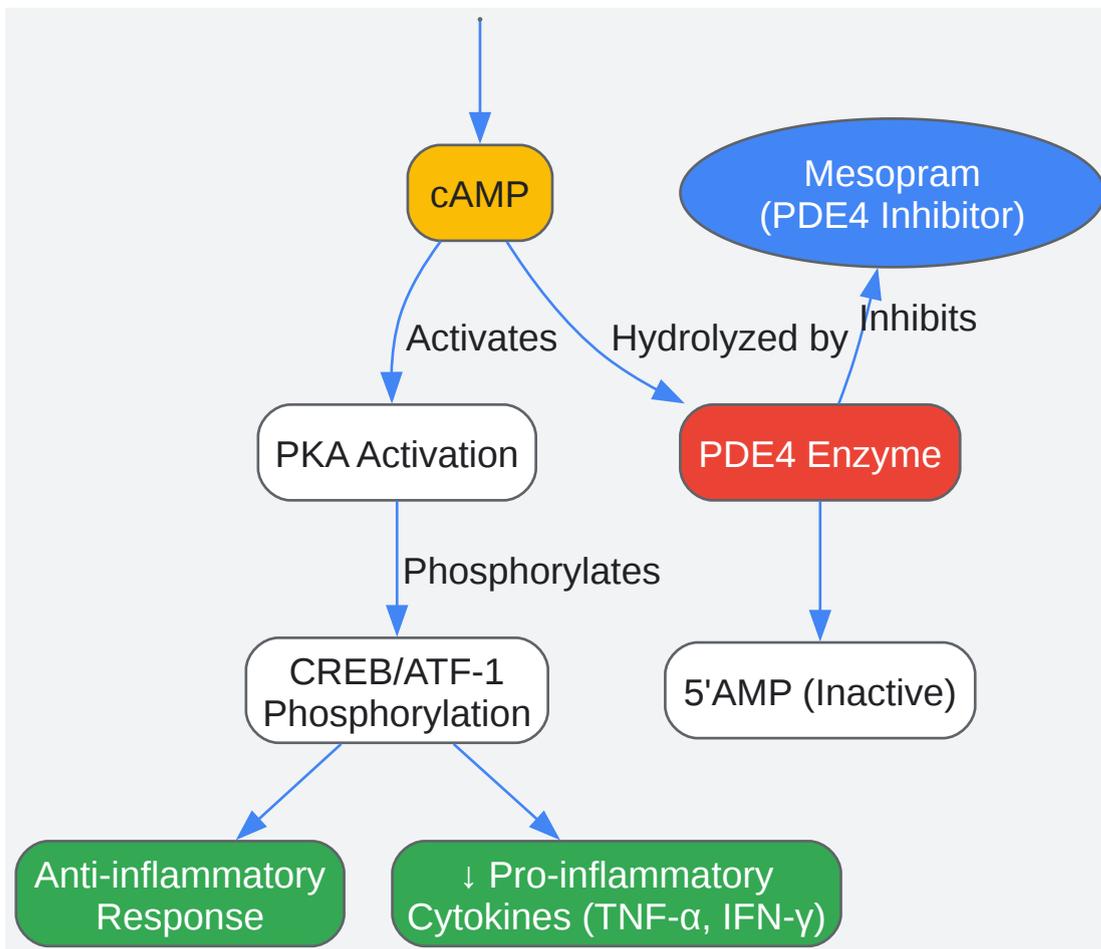
- In Vitro T Cell Cytokine Assay:** Human CD4+ T cells were purified from healthy donors and activated using anti-CD3 and anti-CD28 antibodies over 24 hours. **Mesopram** was added to the

culture at varying concentrations. The production of cytokines IFN- $\gamma$  and IL-5 was measured to assess the drug's effect on different T-helper cell responses [2].

- **In Vivo Efficacy in EAE: Mesopram** was tested in several rodent models of Experimental Autoimmune Encephalomyelitis (EAE), an animal model for multiple sclerosis. The drug was administered via subcutaneous injection using both preventive (starting on the day of immunization) and therapeutic (starting after the onset of disease symptoms) regimens. Clinical scores were assessed daily, and at the end of the experiment, central nervous system tissue was examined for inflammation and demyelination [2].

## PDE4 Signaling Pathway and Mesopram's Action

The following diagram illustrates the cellular signaling pathway that **Mesopram** influences, which explains its anti-inflammatory effects [3] [4] [2].



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## References

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**Address:** Ontario, CA 91761, United States

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